

An In-depth Technical Guide to the Safe Handling of 2,5-Dibromopyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dibromopyridine

Cat. No.: B019318

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data, handling procedures, and emergency protocols for **2,5-Dibromopyridine** (CAS No. 624-28-2). The information is compiled to ensure the safety of laboratory personnel and to maintain compliance with safety regulations. **2,5-Dibromopyridine** is a key intermediate in the synthesis of pharmaceuticals, particularly anti-inflammatory and anti-cancer agents, as well as in the formulation of agrochemicals.^[1]

Chemical and Physical Properties

2,5-Dibromopyridine is an off-white to brown crystalline solid.^{[1][2]} It is insoluble in water but soluble in strong polar organic solvents.^[2] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2,5-Dibromopyridine**

Property	Value	Reference
CAS Number	624-28-2	[3][4]
Molecular Formula	C ₅ H ₃ Br ₂ N	[1][4]
Molecular Weight	236.89 g/mol	[1][3][4]
Appearance	Off-white to brown crystalline powder	[1][2]
Melting Point	92-95 °C (lit.)	[2][3][4]
Purity	≥ 98%	[1][3][4]
EC Number	210-839-6	[3][4]
MDL Number	MFCD00006221	[1][3]

Hazard Identification and Classification


2,5-Dibromopyridine is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and respiratory irritation.[5] Table 2 summarizes the GHS classification.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source: Jubilant Ingrevia Safety Data Sheet[5]

Hazard Pictogram:

 alt text

Signal Word: Warning[5]

Safe Handling and Storage

Proper handling and storage of **2,5-Dibromopyridine** are crucial to minimize exposure and ensure a safe working environment.

3.1. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5][6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5]

3.2. Personal Protective Equipment (PPE)

A summary of the recommended personal protective equipment is provided in Table 3.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved chemical safety goggles. A face shield may also be necessary.[5][6]	Protects against splashes and airborne particles that can cause serious eye irritation.[6]
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®), a fully-buttoned lab coat, and appropriate protective clothing to prevent skin exposure.[6]	Prevents skin contact, which causes irritation.[6]
Respiratory Protection	Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or for spill cleanup. A dust mask of type N95 (US) is a minimum requirement.[3][6]	Minimizes inhalation of dust, which can cause respiratory tract irritation.[6]

3.3. Handling Procedures

- Avoid all personal contact, including inhalation and contact with skin and eyes.[6][7]
- Do not eat, drink, or smoke in the handling area.[5][6]
- Wash hands thoroughly after handling.[5]
- Use non-sparking tools and avoid generating dust.[6]
- Keep the container tightly closed when not in use.[5][6]
- Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[6]

3.4. Storage Conditions

- Store in a cool, dry, and well-ventilated place.[5]

- Keep the container tightly closed.[5]
- Store away from open flames, hot surfaces, and sources of ignition.[5]
- Store locked up.[5]

Emergency Procedures

4.1. First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. Table 4 outlines the recommended first-aid procedures.

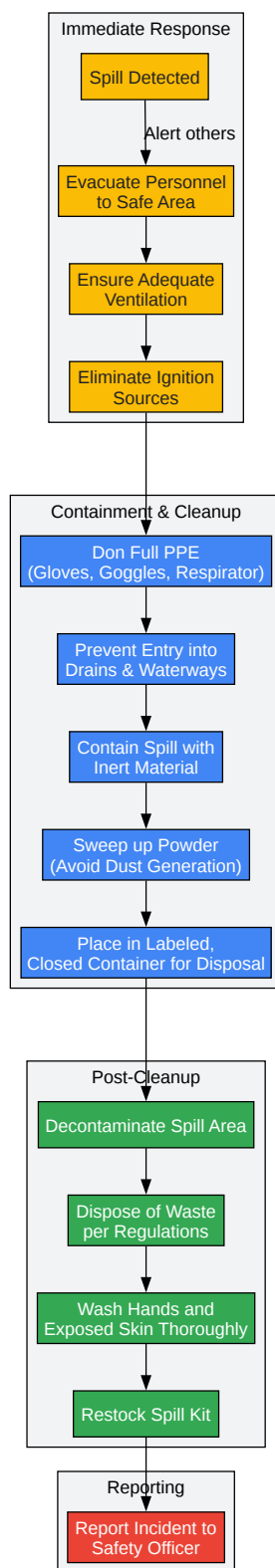
Table 4: First-Aid Measures for **2,5-Dibromopyridine** Exposure

Exposure Route	First-Aid Protocol
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.[5]
Skin Contact	Take off contaminated clothing and wash it before reuse. Wash the affected skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5]
Ingestion	If swallowed, call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.[8][9]

4.2. Accidental Release Measures

In the event of a spill, follow the established emergency protocol. The logical workflow for handling a chemical spill of **2,5-Dibromopyridine** is illustrated in the diagram below.

Workflow for 2,5-Dibromopyridine Spill Response



[Click to download full resolution via product page](#)

Caption: Logical workflow for handling a chemical spill of **2,5-Dibromopyridine**.

Personal Precautions for Spills:

- Avoid breathing dust.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Wear a self-contained breathing apparatus and protective suit for large spills.[5]

Environmental Precautions:

- Prevent the product from entering drains.[5]
- Do not flush into surface water or sanitary sewer systems.[5]

4.3. Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Hazardous combustion products: Carbon oxides, Nitrogen oxides (NO_x), Hydrogen bromide gas.[5]
- Special protective equipment: Wear a self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes.[5]

Toxicological Information

While comprehensive toxicological data is not available, the primary known effects are irritation to the skin, eyes, and respiratory system.[5]

- Acute toxicity: No data available.[5]
- Skin corrosion/irritation: Causes skin irritation.[5]
- Serious eye damage/irritation: Causes serious eye irritation.[5]

- Respiratory or skin sensitization: May cause respiratory irritation.[5]
- Germ cell mutagenicity: No data available.[5]
- Carcinogenicity: No classification data on the carcinogenic properties of this material is available from EPA, IARC, NTP, OSHA, or ACGIH.[5]
- Reproductive toxicity: No effects known.[5]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.[5] Do not dispose of with household waste. Waste materials should be handled by licensed waste disposal contractors.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS) or professional safety training. Always refer to the specific SDS provided by the supplier before handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 2,5-Dibromopyridine | 624-28-2 [chemicalbook.com]
- 3. 2,5-Dibromopyridine 98 624-28-2 [sigmaaldrich.com]
- 4. 2,5-Dibromopyridine 98 624-28-2 [sigmaaldrich.com]
- 5. jubilantingrevia.com [jubilantingrevia.com]
- 6. benchchem.com [benchchem.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]

- 8. 2,5-Dibromopyridine(624-28-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 2,5-Dibromopyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019318#2-5-dibromopyridine-safety-data-sheet-sds-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com